

Technical Guide: Structural Analysis & Bio-Functionalization of Calcium Metavanadate ()

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Compound of Interest

Compound Name: Calcium metavanadate

CAS No.: 14100-64-2

Cat. No.: B083413

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Executive Summary

Calcium Metavanadate (

) represents a critical intersection between ceramic engineering and biomedicine. While traditionally valued for its luminescent and dielectric properties, recent translational research has identified its potential in orthopedic tissue engineering and therapeutic ion delivery. The release of vanadate ions (

/

) mimics insulin signaling and promotes osteogenesis, but the therapeutic window is narrow.

This guide provides a rigorous structural analysis of the brannerite-type

phase. It details self-validating synthesis protocols, crystallographic verification workflows, and the mechanistic implications for drug development and biomaterial scaffolds.

Crystallographic Architecture

To control the bio-dissolution rate of

, one must first master its lattice stability. The material crystallizes in the monoclinic brannerite structure, a framework defined by edge-sharing polyhedra that dictates its cleavage planes and surface reactivity.

Lattice Parameters & Space Group

The thermodynamically stable phase under ambient conditions is the anhydrous monoclinic form.

- Space Group:

(No. 12)

- Symmetry: Monoclinic

- Formula Units (Z): 2

Standard Lattice Parameters (Ambient): | Parameter | Value (

) | Description | | :--- | :--- | :--- | | a |

| Primary axis, defining layer separation | | b |

| Short axis, runs parallel to

chains | | c |

| Inter-chain spacing vector | |

|

| Monoclinic angle [\[\[1\]](#)

Polyhedral Connectivity

The structure is composed of anionic

sheets held together by Calcium cations.

- Vanadium Site: Vanadium (

) occupies distorted octahedra (

).[\[1\]](#) These octahedra share edges to form infinite zig-zag chains running parallel to the b-axis. Note: Due to significant distortion, the coordination is sometimes described as square-pyramidal (

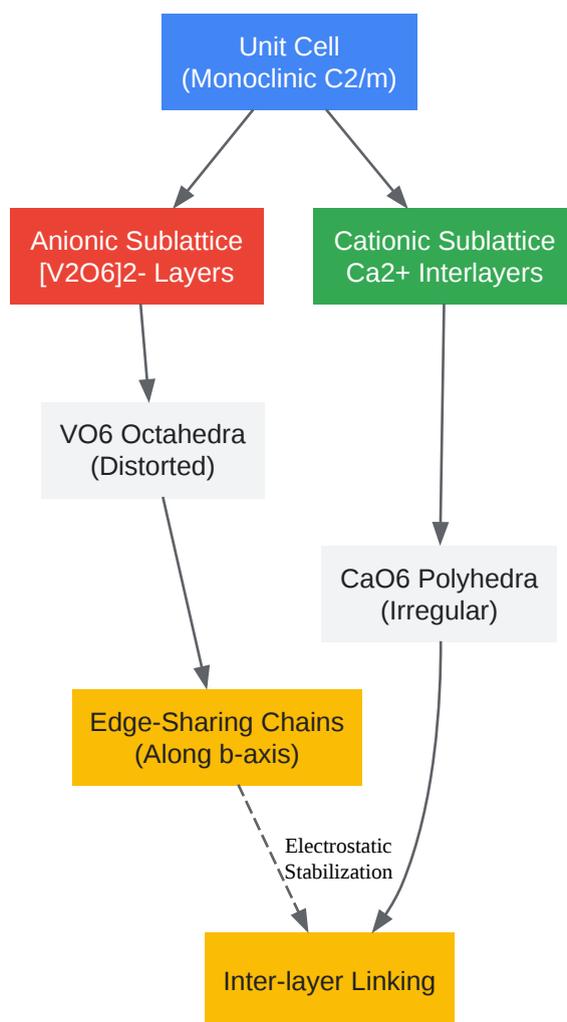
) with a long sixth bond.

- Calcium Site: Calcium (

) resides in irregular octahedral sites (

) located between the vanadium oxide layers, acting as the structural "glue."

Visualization: Structural Hierarchy



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Figure 1: Hierarchical decomposition of the

crystal lattice, highlighting the separation of anionic chains and cationic linkers.

Synthesis & Phase Control Protocols

Achieving phase-pure

is challenging due to the competing phases

(pyrovanadate) and

(orthovanadate). Stoichiometry and temperature control are critical.

Method A: Solid-State Reaction (Standard Ceramic Route)

Best for: Bulk powder production, thermodynamic stability studies.

Protocol:

- Precursor Preparation: Dry (99.9%) and (99.9%) at 100°C for 2 hours to remove adsorbed moisture.
- Stoichiometric Weighing: Weigh powders in a strict 1:1 molar ratio ().
 - Critical Control Point: Excess Calcium leads to contamination.
- Homogenization: Ball mill in acetone for 4 hours (zirconia balls). Dry the slurry.
- Calcination (Two-Step):
 - Step 1: Heat to 600°C (ramp 5°C/min) for 10 hours. (Decarbonation of).
 - Step 2: Regrind, then sinter at 650°C - 675°C for 12 hours.

- Warning: Do not exceed 700°C;

melts incongruently near ~1000°C, but grain coarsening degrades bio-solubility above 750°C.

Method B: Hydrothermal Synthesis (Nano-Engineering)

Best for: Controlling morphology (nanorods/nanowires) for drug delivery applications.[1]

Protocol:

- Dissolution: Dissolve

in hot deionized water (

). Adjust pH to ~9 using

.
- Cation Addition: Add stoichiometric

dropwise under vigorous stirring. A white precipitate will form.
- Autoclaving: Transfer suspension to a Teflon-lined autoclave. Heat at 180°C for 24 hours.
- Post-Processing: Centrifuge, wash with ethanol, and dry.
- Annealing: Anneal at 500°C for 2 hours to crystallize the anhydrous phase from the hydrate precursor.

Comparative Data: Synthesis Outcomes

Feature	Solid-State	Hydrothermal
Purity	High (Thermodynamic)	Moderate (Surface defects common)
Morphology	Irregular, micron-sized (1-5 μm)	Nanorods/Nanobelts (50-200 nm width)
Surface Area	Low ($< 2 \text{ m}^2/\text{g}$)	High ($> 10 \text{ m}^2/\text{g}$)
Bio-Dissolution	Slow (Long-term scaffold)	Fast (Rapid ion release)

Analytical Characterization Workflow

Trust but verify. A single technique is insufficient to confirm phase purity in vanadates because the XRD patterns of

and

share overlapping regions.

X-Ray Diffraction (XRD) & Rietveld Refinement

Primary Check: Look for the characteristic doublet peaks at

- Marker: Strong reflection at

and

[.1\]](#)

- Impurity Flag: Presence of a peak at

indicates

contamination.

Refinement Strategy: Use software (e.g., FullProf or GSAS-II) to refine lattice parameters. A "Goodness of Fit" (Chi-squared)

confirms the C2/m structure.

Raman Spectroscopy (Fingerprinting)

Raman is more sensitive to local bond distortions than XRD.

- 900 - 1000

: Symmetric stretching of terminal

bonds.[1] In

, this is typically a sharp band near 940-960

.[1]

- 600 - 800

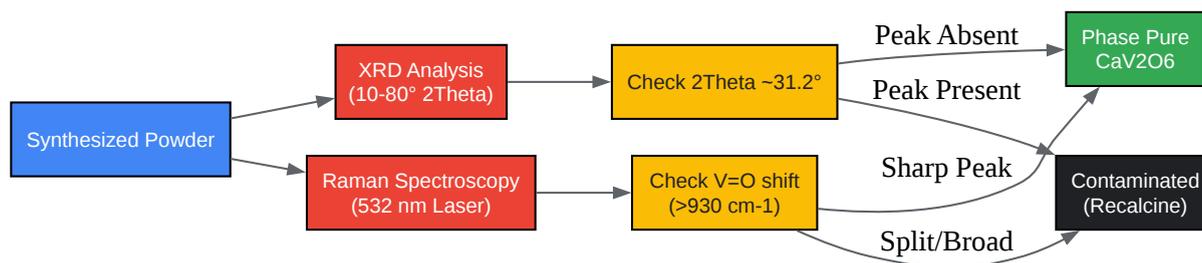
: Bridging

stretching modes.[1]

- < 400

: Lattice modes involving Ca-O vibrations and polyhedral tilting.[1][2]

Visualization: Validation Logic



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Figure 2: Logical flowchart for validating phase purity using complementary spectroscopic and diffraction techniques.

Bio-Functional Implications

For drug development professionals, the crystal structure is merely the delivery vehicle. The pharmacodynamics rely on the hydrolysis of the

chains.

Mechanism of Action: Ion Release

Upon contact with physiological fluids (PBS, pH 7.4), the edge-sharing

chains undergo hydrolysis:

- : Promotes osteoblast proliferation and mineralization.
- (Metavanadate): Acts as a protein tyrosine phosphatase (PTP) inhibitor.[1] This mimics insulin signaling and upregulates Runx2 expression (a master gene for bone formation).

Toxicity vs. Efficacy

The solubility product (

) of

is relatively low compared to sodium vanadates, making it a safer "slow-release" depot.

- Therapeutic Window: 1 - 10

Vanadium concentration.[1]

- Toxic Threshold: > 20

induces reactive oxygen species (ROS) and apoptosis.

- Design Note: Hydrothermal nanorods (Section 2.2) release V faster than solid-state microparticles.[1] For sustained release implants, the solid-state ceramic phase is preferred.

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